

Personal protective equipment for handling 5-Hydroxy-1-indanone

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Compound of Interest

Compound Name: 5-Hydroxy-1-indanone

Cat. No.: B188539

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Essential Safety and Handling Guide for 5-Hydroxy-1-indanone

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **5-Hydroxy-1-indanone**.

Chemical Identifier:

Name	5-Hydroxy-1-indanone
CAS Number	3470-49-3
Molecular Formula	C ₉ H ₈ O ₂
Molecular Weight	148.16 g/mol

Hazard Identification and Classification

5-Hydroxy-1-indanone is classified with the following hazards:



Hazard Class	GHS Code	Signal Word	Hazard Statement
Skin Corrosion/Irritation (Category 2)	H315	Warning	Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation (Category 2)	H319	Warning	Causes serious eye irritation[1][2]
Specific target organ toxicity — (single exposure)	H335	Warning	May cause respiratory irritation[1][2]

Precautionary Statements: P261, P264, P271, P280, P302+P352, P305+P351+P338[1]

Personal Protective Equipment (PPE)

Adherence to proper PPE is crucial to minimize exposure. The required level of PPE may vary based on experimental conditions and quantities of the substance being handled.

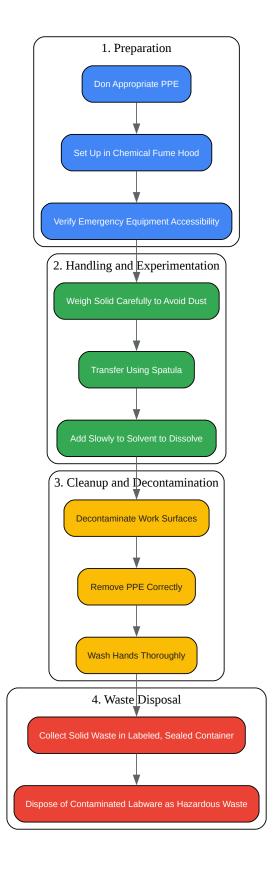


PPE Category	Recommended Equipment
Eye and Face Protection	Chemical safety goggles are essential. A face shield should be worn in addition to goggles when there is a significant risk of splashing.[3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) are required.[3]
Body Protection	A lab coat or a chemical-resistant apron or coverall should be worn to protect the skin.[3] For larger quantities or significant splash risk, a chemical-resistant suit may be necessary.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[3][4] If a fume hood is not available or if aerosolization is likely, a NIOSH/MSHA or European Standard EN 149 approved respirator (such as a dust mask type N95) should be used.[1][4]

Operational Plan: Step-by-Step Handling and Experimentation

A systematic approach to handling ensures safety and procedural integrity.





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Workflow for Safe Handling of **5-Hydroxy-1-indanone**.



1. Preparation:

- Don Appropriate PPE: Before handling, ensure all recommended personal protective equipment is worn correctly.[3]
- Set Up in a Controlled Environment: All work should be performed in a well-ventilated area, preferably inside a chemical fume hood.[3][4]
- Verify Emergency Equipment: Confirm the location and functionality of safety showers and eyewash stations.[4]
- 2. Handling and Experimentation:
- Weighing and Transferring: Handle solid **5-Hydroxy-1-indanone** with care to prevent dust generation.[3] Use a spatula for transfers. Weighing should be conducted within a fume hood or a balance enclosure.[3]
- Dissolving and Mixing: When creating solutions, add the compound to the solvent slowly to prevent splashing.[3]
- 3. Cleanup and Decontamination:
- Decontaminate Surfaces: Clean all work surfaces thoroughly after use.
- Remove PPE: Remove personal protective equipment in a manner that avoids contamination of skin or personal clothing.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound.[4]

Disposal Plan

Proper disposal of **5-Hydroxy-1-indanone** and associated materials is critical to prevent environmental contamination and ensure safety.



Waste Type	Disposal Procedure
Solid 5-Hydroxy-1-indanone	Collect in a clearly labeled, sealed container designated for hazardous chemical waste.[4] Do not mix with regular trash.
Contaminated Labware	Disposable items such as gloves, weigh boats, and pipette tips should be placed in a designated hazardous waste container.[3]
Chemical Solutions	Dispose of solutions containing 5-Hydroxy-1- indanone in accordance with local and institutional hazardous waste protocols.

Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.[3]

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